

# 3-Methoxyazetidine hydrochloride CAS number

## 148644-09-1

**Author:** BenchChem Technical Support Team. **Date:** January 2026

### Compound of Interest

Compound Name: 3-Methoxyazetidine hydrochloride

Cat. No.: B119537

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An In-Depth Technical Guide to **3-Methoxyazetidine Hydrochloride** (CAS: 148644-09-1)

## Executive Summary

This technical guide provides a comprehensive overview of **3-Methoxyazetidine hydrochloride** (CAS No. 148644-09-1), a pivotal building block for researchers, medicinal chemists, and drug development professionals. Azetidines, as strained four-membered nitrogen-containing heterocycles, offer a unique combination of conformational rigidity and metabolic stability, making them highly sought-after scaffolds in modern drug discovery.<sup>[1][2]</sup> This document delves into the compound's physicochemical properties, provides detailed and validated synthesis protocols, explores its reactivity, and highlights its applications in the development of novel therapeutics. By integrating field-proven insights with authoritative references, this guide serves as a critical resource for leveraging the strategic potential of this versatile intermediate.

## The Strategic Value of the Azetidine Scaffold in Drug Discovery

The azetidine ring has emerged as a "privileged scaffold" in medicinal chemistry.<sup>[3]</sup> Its inherent ring strain (approximately 25.4 kcal/mol) and sp<sup>3</sup>-rich character confer a desirable molecular rigidity that is a compromise between the more flexible pyrrolidine and the highly strained, less stable aziridine.<sup>[2][4]</sup> This conformational constraint can significantly enhance binding affinity to biological targets by minimizing the entropic penalty upon binding.<sup>[2]</sup>

Furthermore, the incorporation of an azetidine moiety can improve key pharmacokinetic properties, including solubility and metabolic stability.<sup>[1]</sup> Several FDA-approved drugs, such as the antihypertensive agent Azelnidipine and the MEK1/2 inhibitor Cobimetinib, feature the azetidine motif, underscoring its clinical and commercial relevance.<sup>[1][2]</sup> **3-Methoxyazetidine hydrochloride**, in particular, offers a functionalized handle (the methoxy group) and a reactive secondary amine (as the hydrochloride salt for improved handling and solubility), making it an exceptionally versatile precursor for creating diverse chemical libraries.<sup>[5]</sup>

## Physicochemical Profile of 3-Methoxyazetidine Hydrochloride

A thorough understanding of a compound's physical and chemical properties is fundamental to its effective use in synthesis and formulation. **3-Methoxyazetidine hydrochloride** is a white to yellow solid, and its key properties are summarized below for quick reference.<sup>[5]</sup>

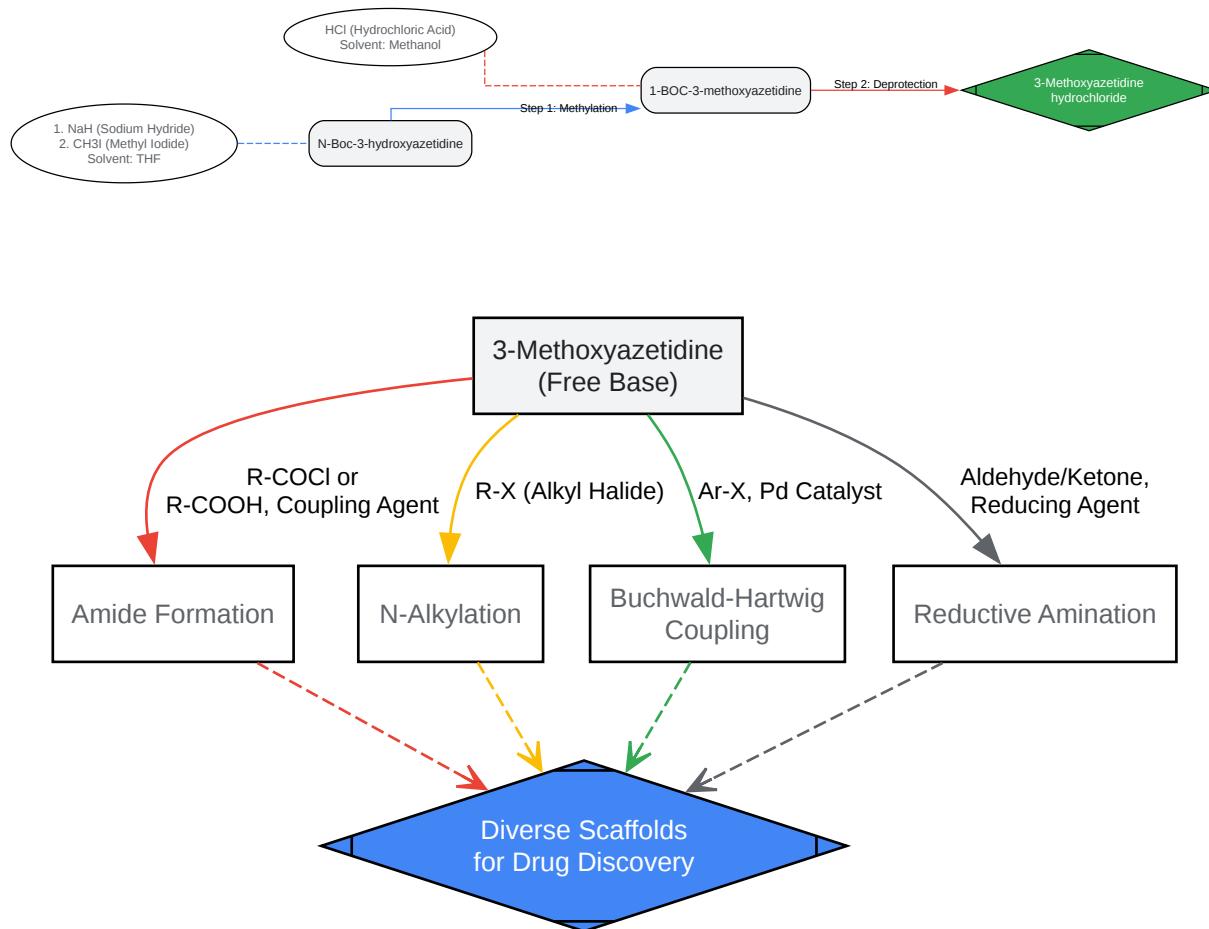
Property	Value	Source(s)
CAS Number	148644-09-1	[6][7]
Molecular Formula	C <sub>4</sub> H <sub>10</sub> ClNO	[6]
Molecular Weight	123.58 g/mol	[6]
Appearance	White to yellow solid	[5]
Melting Point	84.5–88 °C	[5]
Boiling Point	143-149 °C	[8][9]
SMILES	COC1CNC1.Cl	[6]
InChI Key	KSXGQRBTBLQJEF- UHFFFAOYSA-N	[6]
Storage Conditions	Store under inert gas (Nitrogen or Argon) at 2-8°C	[8][10]
Solubility	Increased solubility due to hydrochloride form	[5]

# Synthesis and Manufacturing Insights

The reliable synthesis of **3-Methoxyazetidine hydrochloride** is critical for its application in research and development. The most common and well-documented route involves the methylation of a protected 3-hydroxyazetidine precursor, followed by deprotection.

## Synthetic Workflow Overview

The following diagram illustrates a common two-step synthesis from a commercially available starting material, N-Boc-3-hydroxyazetidine.



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Caption: Common synthetic transformations of the 3-methoxyazetidine core.

The nucleophilic secondary amine readily participates in a variety of essential bond-forming reactions, including:

- Acylation: Formation of amides with acyl chlorides, anhydrides, or carboxylic acids (using coupling reagents).
- Alkylation/Arylation: N-functionalization via reactions with alkyl halides or through palladium-catalyzed cross-coupling reactions (e.g., Buchwald-Hartwig amination).
- Reductive Amination: Reaction with aldehydes or ketones in the presence of a reducing agent to form N-alkylated products.

These transformations allow for the systematic exploration of the chemical space around the azetidine core, a fundamental strategy in lead optimization.

## Applications in Medicinal Chemistry and Drug Development

The structural features of **3-methoxyazetidine hydrochloride** make it a valuable intermediate for synthesizing biologically active molecules across various therapeutic areas. [5]\* CNS Agents: The rigid scaffold is well-suited for designing ligands for central nervous system targets, where precise conformational control is often required for selectivity. [1][11]\* Enzyme Inhibitors: It can be incorporated into molecules designed to target the active sites of enzymes, such as kinases or proteases. [3]\* GABA Receptor Modulators: Derivatives have been prepared as GABA A receptor inverse agonists for potential use in treating cognitive disorders. [12] The methoxy group can modulate lipophilicity and may engage in specific hydrogen bond interactions within a target protein, while the azetidine ring itself acts as a bioisostere for other cyclic or acyclic fragments, often improving metabolic stability. [5]

## Safety, Handling, and Storage

As with any laboratory chemical, proper handling and storage are essential for safety and to maintain the integrity of the compound.

- Hazard Identification: **3-Methoxyazetidine hydrochloride** is classified as an irritant. It may cause skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335). [6]

[13][14]\* Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection (goggles conforming to EN166 standard) when handling. [14][15]\* Handling: Use in a well-ventilated area or fume hood. Avoid dust formation. Avoid contact with skin, eyes, and clothing. [15]\* First Aid:

- Eyes: Rinse immediately with plenty of water for at least 15 minutes. Seek medical attention. [14] \* Skin: Wash off immediately with plenty of soap and water. [14] \* Inhalation: Remove to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist. [14]\* Storage: Store in a tightly closed container in a dry and well-ventilated place. For long-term stability, store under an inert atmosphere at 2-8°C. [8][10]

## Conclusion

**3-Methoxyazetidine hydrochloride** is more than a simple chemical intermediate; it is a strategic tool for innovation in drug discovery. Its unique combination of a conformationally constrained scaffold, versatile reactivity, and favorable physicochemical properties makes it a valuable building block for developing next-generation therapeutics. [1][5] This guide provides the foundational knowledge—from synthesis to application—required for scientists to effectively and safely incorporate this potent scaffold into their research and development programs.

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- To cite this document: BenchChem. [3-Methoxyazetidine hydrochloride CAS number 148644-09-1]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b119537#3-methoxyazetidine-hydrochloride-cas-number-148644-09-1>

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